

A Researcher's Guide to Stearoylethanolamide (SEA) Reference Standards for Accurate Analysis

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For researchers, scientists, and drug development professionals investigating the physiological roles of N-stearoylethanolamide (SEA), the quality and reliability of analytical reference standards are paramount. This guide provides a comparative overview of commercially available SEA reference standards and outlines a typical workflow for its quantitative analysis in biological matrices.

Comparison of Commercial SEA Reference Standards

The selection of a suitable reference standard is a critical first step in any quantitative analysis. Key factors include purity, format, and the availability of a comprehensive Certificate of Analysis. Below is a comparison of SEA reference standards from prominent suppliers.



Supplier	Product Name	CAS Number	Purity	Format	Molecular Formula	Formula Weight
Cayman Chemical	Stearoyl Ethanolami de	111-57-9	≥98%	Crystalline Solid	C20H41NO2	327.6
MedChem Express (MCE)	Stearoyleth anolamide (Standard)	111-57-9	Not specified	Solid	C20H41NO2	327.55
BOC Sciences	Stearoyl ethanolami de	111-57-9	95%	Not specified	C20H41NO2	Not specified

Table 1: Comparison of commercially available Stearoylethanolamide (SEA) reference standards. Data sourced from supplier websites.[1][2][3]

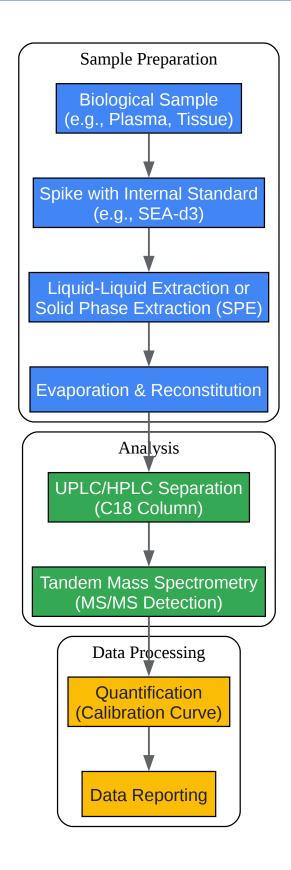
Experimental Protocols for SEA Quantification

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a widely adopted and powerful technique for the sensitive and selective quantification of SEA and other N-acylethanolamides in complex biological samples.[4][5][6][7]

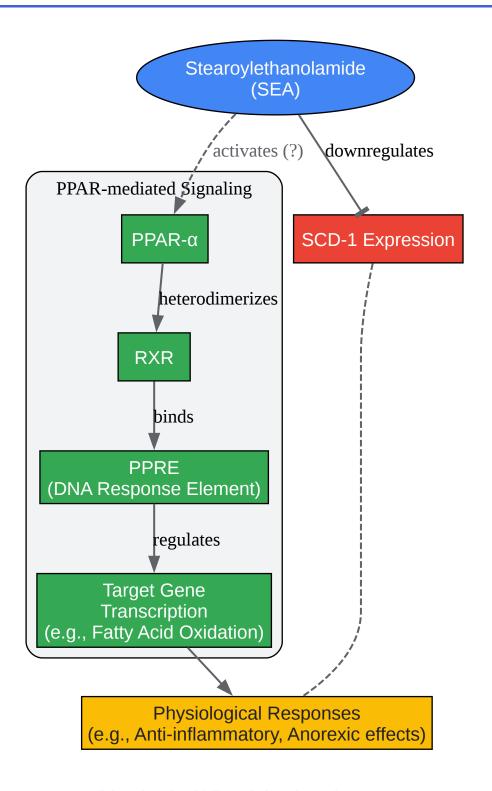
Typical Analytical Workflow

The general workflow for SEA analysis involves sample preparation, chromatographic separation, and mass spectrometric detection.









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